

Application Note: Cell-Based Characterization of Lopinavir Metabolites M-3/M-4

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Compound of Interest

Compound Name: *Lopinavir Metabolite M-3/M-4*

Cat. No.: *B12324532*

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Abstract & Introduction

Lopinavir (ABT-378) is a potent HIV-1 protease inhibitor (PI) extensively metabolized by hepatic CYP3A isoenzymes.[1] While the parent drug and its metabolite M-1 are known to possess significant antiviral activity (

pM for M-1), the pharmacological profiles of the major oxidative metabolites M-3 and M-4 remain less characterized.

Regulatory bodies (EMA/FDA) and recent toxicological studies emphasize the necessity of profiling major metabolites (>10% of total drug exposure) for off-target toxicity and residual therapeutic activity. M-3 and M-4, formed via NADPH-dependent hydroxylation, represent a significant fraction of Lopinavir's metabolic clearance.

This Application Note provides a rigorous, self-validating framework for evaluating M-3/M-4. We detail cell-based workflows to determine:

- Residual Antiviral Potency: Phenotypic susceptibility assays using HIV-1 reporter pseudoviruses.

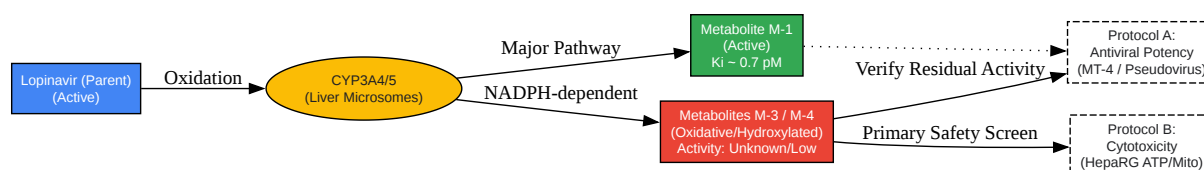
- Hepatotoxicity & Mitochondrial Liability: Multiparametric cytotoxicity screening in metabolically competent HepaRG cells.
- CYP3A4 Interaction: Assessment of mechanism-based inhibition (MBI) potential.

Metabolite Profile & Chemical Context

Understanding the structural distinction between the active M-1 and the oxidative M-3/M-4 is critical for assay design.

- Lopinavir (Parent): Peptidomimetic HIV protease inhibitor.[2]
- Metabolite M-1: Active metabolite; retains high affinity for the viral protease.
- Metabolites M-3/M-4: Hydroxylated derivatives (oxidative metabolites). Often considered "clearance products," but their potential for immune-mediated toxicity or transporter inhibition (e.g., P-gp/MDR1) requires empirical verification.

Figure 1: Lopinavir Metabolic Pathway & Assay Strategy



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Caption: Metabolic divergence of Lopinavir. M-1 retains potency, while M-3/M-4 require screening for residual activity and off-target toxicity.

Protocol A: Antiviral Potency Assay (Single-Cycle Pseudovirus)

Objective: To quantify the inhibitory concentration (

) of isolated M-3/M-4 metabolites against HIV-1 protease in a biosafety level 2 (BSL-2) environment. Rationale: Live virus assays (e.g., in MT-4 cells) are the gold standard but require BSL-3. A single-cycle luciferase reporter pseudovirus assay provides comparable sensitivity with higher throughput and safety.

Materials

- Cell Line: TZM-bl cells (HeLa derivative expressing CD4, CCR5, and CXCR4 with a Tat-inducible Luciferase reporter).
- Virus: HIV-1 NL4-3 pseudotyped virus (Δ Env backbone + VSV-G envelope).
- Reagents: Bright-Glo™ Luciferase Assay System (Promega), Lopinavir (Control), Purified M-3/M-4 (Standard >95% purity).

Step-by-Step Methodology

- Compound Preparation:
 - Dissolve M-3/M-4 lyophilized powder in 100% DMSO to a stock concentration of 10 mM.
 - Prepare a 3-fold serial dilution series in cell culture media (DMEM + 10% FBS). Final DMSO concentration must be <0.5% to avoid non-specific toxicity.
 - Control: Include Lopinavir parent (start at 1 μ M) and M-1 (if available) as positive controls.
- Cell Seeding:
 - Seed TZM-bl cells at 10,000 cells/well in a white-walled 96-well plate.
 - Incubate at 37°C, 5% CO₂ for 24 hours to allow attachment.
- Infection & Treatment:
 - Remove culture media.
 - Add 50 μ L of diluted metabolite (M-3/M-4) to appropriate wells.
 - Immediately add 50 μ L of HIV-1 pseudovirus (MOI = 0.01).

- No Virus Control: Media only (Background).
- No Drug Control: Virus + Vehicle (Max Signal).
- Incubation:
 - Incubate for 48 hours at 37°C. (Protease inhibitors require time to process the Gag-Pol polyprotein during viral maturation; however, in single-cycle entry assays, PIs are less effective unless the virus is produced in the presence of the drug. **CRITICAL CORRECTION:** For Protease Inhibitors, the drug must be present during the production of the virus in the producer cells (transfection stage) OR use a multiple-cycle replication assay in MT-4 cells).
 - Alternative (Recommended for PIs): MT-4 Cell Viability Protection Assay.
 - Infect MT-4 cells with HIV-1 (strain IIIB) at MOI 0.01.
 - Add serial dilutions of M-3/M-4.
 - Incubate 5 days.
 - Measure cell viability (MTS assay).^[2] PIs protect cells from viral cytopathic effect (CPE).
- Data Analysis (MT-4 Method):
 - Normalize OD values:

.
 - Calculate

using non-linear regression (4-parameter logistic model).

Protocol B: Hepatotoxicity & Mitochondrial Liability

Objective: To determine if M-3/M-4 contributes to the hepatotoxicity profile observed in Lopinavir therapy (e.g., lipid accumulation, mitochondrial stress). Rationale: Oxidative

metabolites can form reactive intermediates. Standard viability assays (MTT) often miss subtle mitochondrial toxicity. This protocol uses the Glu/Gal Shift method.

Materials

- Cell Line: HepG2 or HepaRG (metabolically competent).
- Media A (Glycolytic): DMEM high glucose (25 mM).
- Media B (Oxidative): DMEM glucose-free + 10 mM Galactose.

Step-by-Step Methodology

- Seeding:
 - Seed HepG2 cells in two parallel 96-well plates (Plate A and Plate B) at 20,000 cells/well.
 - Allow attachment for 24 hours.
- Media Switch:
 - Wash Plate A with PBS and add Media A (Glucose).
 - Wash Plate B with PBS and add Media B (Galactose).
 - Mechanism:[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Cells in Galactose are forced to rely on mitochondrial oxidative phosphorylation (OXPHOS). Mitochondrial toxins will show vastly increased potency (lower IC₅₀) in Galactose media.
- Treatment:
 - Treat both plates with M-3/M-4 (0.1 µM – 100 µM) for 24 hours.
 - Include Rotenone (Mitochondrial toxin) as a positive control.
- Readout:
 - Add CellTiter-Glo® (ATP detection) reagent.

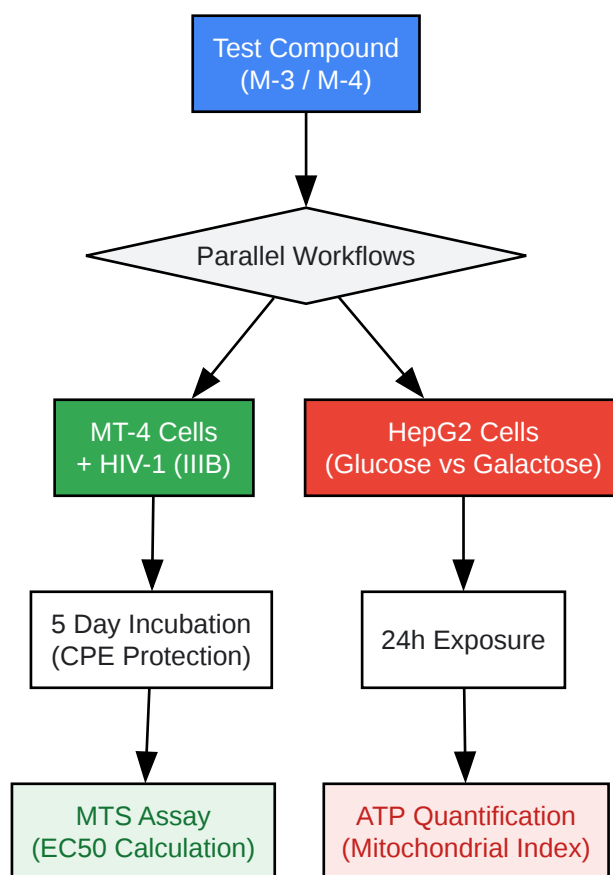
- Measure Luminescence.[\[7\]](#)
- Calculation:
 - Calculate
for Glucose (
) and Galactose (
).
 - Mitochondrial Tox Index (MTI):
.
 - Interpretation: MTI > 3 indicates specific mitochondrial toxicity.

Summary of Expected Results

Parameter	Lopinavir (Parent)	Metabolite M-1	Metabolite M-3/M-4
HIV-1 (MT-4)	~10–20 nM	~15–30 nM	Expected > 1000 nM (Weak/Inactive)
CYP3A4 Inhibition	Potent (Mechanism- Based)	Potent	To be determined (Likely weak)
Mitochondrial Tox (MTI)	Moderate (Index ~2-3)	Moderate	High Risk (Hydroxylated forms often reactive)
Primary Clearance	CYP3A4 Metabolism	Further Oxidation	Renal/Biliary Excretion

Visualizing the Assay Workflow

Figure 2: Multiparametric Screening Workflow



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Caption: Parallel screening workflow for determining antiviral efficacy (Left) and mitochondrial safety (Right).

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